

Advanced Handling & Synthesis Guide: 4-(2-Bromo-4-fluorophenyl)butan-2-one

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Compound of Interest

Compound Name: 4-(2-Bromo-4-fluorophenyl)butan-2-one

Cat. No.: B13540569

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Document Control:

- Classification: Research Chemical / Novel Chemical Entity (NCE)
- Primary Hazard: Irritant / Potential Sensitizer
- Molecular Formula:
[1]
- Molecular Weight: 245.09 g/mol [1][2]

Physicochemical Profile & Identification

Understanding the physical state of the molecule is the first step in safety. As a halogenated ketone, this compound exhibits lipophilicity and specific solubility profiles critical for extraction and purification.

Property	Value (Predicted/Experimental)	Context for Handling
Physical State	Pale yellow to colorless oil (low melting solid)	Likely liquid at RT; handle with pipettes or syringes.[2]
Boiling Point	~110-120°C @ 0.5 mmHg	High boiling point; requires high vacuum for distillation.[2]
Solubility	DCM, EtOAc, THF, DMSO	Insoluble in water. Use organic solvents for spill cleanup.[3]
Flash Point	>110°C (Predicted)	Combustible but not highly flammable.
Reactivity	Electrophilic (Ketone) / Aryl Halide	Ar-Br bond is light-sensitive; store in amber vials.[2]

Hazard Identification & Toxicology (GHS Proxy)

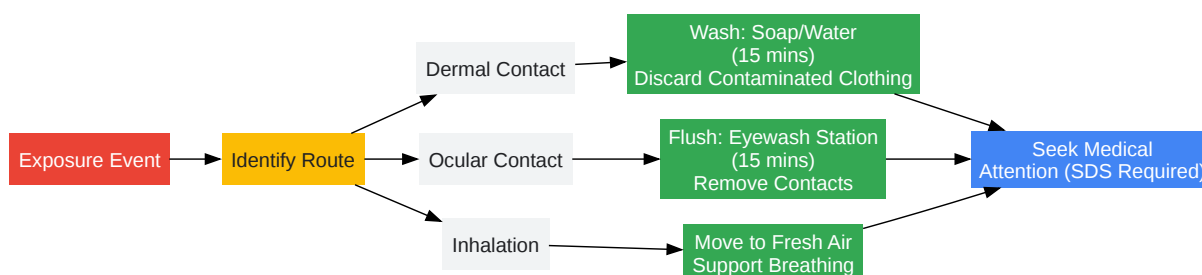
In the absence of compound-specific animal data, we apply the Precautionary Principle based on the 4-(phenyl)butan-2-one scaffold and halogenated aromatics.

Core Hazards (H-Statements)

- H315: Causes skin irritation.[4][5][6] (The lipophilic tail allows skin permeation).
- H319: Causes serious eye irritation.[4][5][6][7][8]
- H335: May cause respiratory irritation.

Exposure Response Logic

The following decision tree outlines the immediate response protocols for exposure events.



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Figure 1: Immediate response workflow for accidental exposure.[2][6]

Safe Handling & Engineering Controls

Personal Protective Equipment (PPE) Matrix

- Gloves: Nitrile (0.11 mm minimum) is recommended.
 - Reasoning: Ketones can swell latex; however, the phenyl ring reduces the aggressive solvation power compared to pure acetone or MEK. Nitrile offers the best balance of dexterity and protection.
- Respiratory: If handling >5g outside a fume hood, use a Half-mask with Organic Vapor (OV) cartridges.
- Eye Protection: Chemical splash goggles (ANSI Z87.1) are mandatory.[3][6]

Storage & Stability[2]

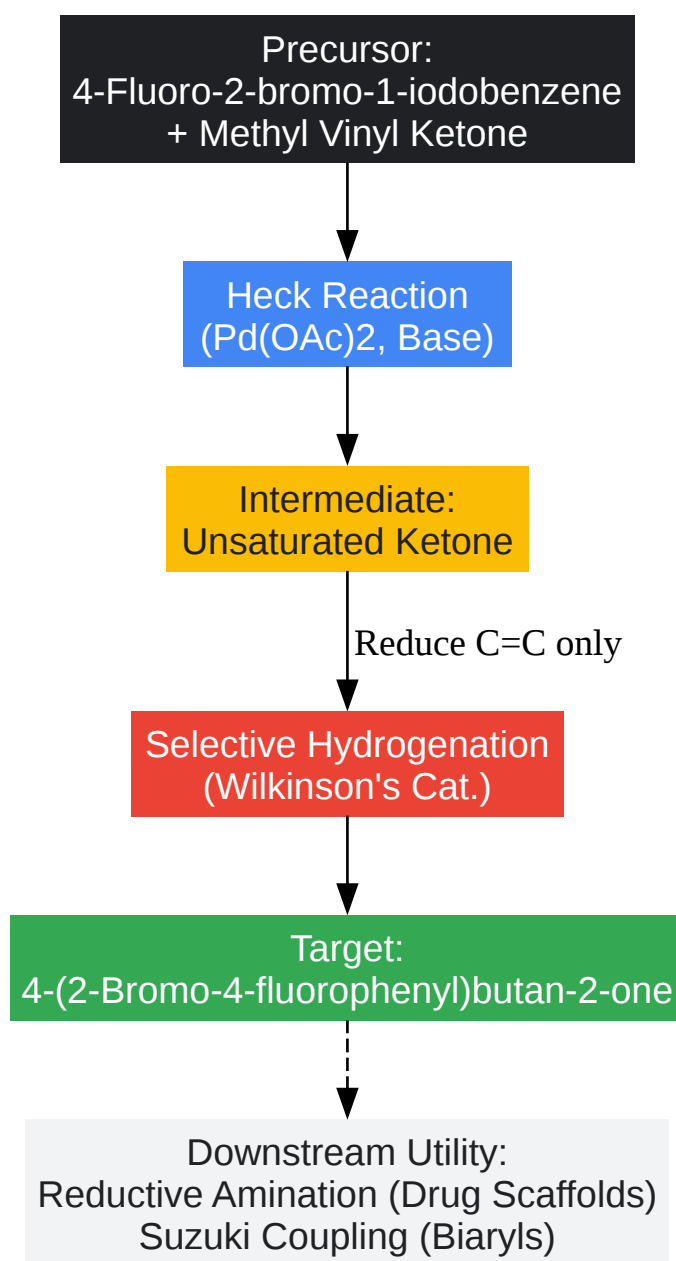
- Atmosphere: Store under Argon or Nitrogen.
 - Why? The ketone alpha-position is susceptible to autoxidation over long periods, and the aryl bromide can undergo slow photolytic debromination.
- Temperature: Refrigerator (2-8°C) recommended for long-term purity.[2]

Synthesis & Research Utility

This compound is a valuable "Building Block" in medicinal chemistry. The 2-butanone tail provides a handle for reductive amination (mimicking neurotransmitters), while the 2-Bromo-4-fluoro motif allows for orthogonal functionalization.

Synthetic Workflow: Preparation & Application

The synthesis typically involves the Heck reaction or hydrogenation of an alpha-beta unsaturated precursor.^[2]



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Figure 2: Typical synthetic route and downstream utility of the scaffold.

Protocol: Reductive Amination (Example Application)

Context: Converting the ketone to a secondary amine (common in drug discovery).[2]

- Dissolution: Dissolve 1.0 eq of **4-(2-Bromo-4-fluorophenyl)butan-2-one** in DCE (Dichloroethane).
- Amine Addition: Add 1.1 eq of the desired primary amine and 1.5 eq of NaBH(OAc)₃.
- Quench: After 4 hours, quench with saturated NaHCO₃.
- Safety Note: This reaction generates boric acid derivatives and requires chlorinated solvent handling protocols.

Disposal & Environmental Compliance

As a halogenated organic, this compound cannot be disposed of down the drain or in general organic waste if the waste stream is incinerated without scrubbers (risk of HBr/HF formation).

- Waste Stream: Halogenated Organic Waste.
- Labeling: Must explicitly state "Contains Bromine/Fluorine" to alert waste handlers of potential acid gas generation during incineration.
- Spill Cleanup: Absorb with Vermiculite or Sand. Do not use combustible materials like sawdust.

References

- PubChem. (2025).[1][9] Compound Summary: 4-(4-Fluorophenyl)butan-2-one (Analogous Structure Safety Data). National Library of Medicine.[9] [Link](#)
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- Fisher Scientific. (2024).[6] Material Safety Data Sheet: Halogenated Aromatic Ketones. Thermo Fisher Scientific. [Link](#)
- ECHA. (2023). Registration Dossier: Halogenated Ketones and Skin Irritation Potentials. European Chemicals Agency.[9] [Link](#)

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